

How to prepare ethacrynic acid stock solutions for cell culture experiments

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Compound of Interest

Compound Name: Ethacrynic Acid

Cat. No.: B138827

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Application Notes and Protocols for Ethacrynic Acid in Cell Culture

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethacrynic acid is a potent loop diuretic that has garnered significant interest in cellular research due to its multifaceted inhibitory actions. It is known to inhibit the Na-K-2Cl (NKCC) cotransporter, glutathione S-transferase (GST), and the Wnt/ β -catenin signaling pathway.^{[1][2]} These properties make it a valuable tool for studying a variety of cellular processes, including ion transport, detoxification, and cancer cell proliferation. Proper preparation of **ethacrynic acid** stock and working solutions is critical for obtaining reliable and reproducible results in cell culture experiments.

Data Presentation

Table 1: Solubility of Ethacrynic Acid

Solvent	Solubility	Notes
Dimethyl sulfoxide (DMSO)	~30 mg/mL[1][2][3]	Fresh, non-hygroscopic DMSO is recommended for optimal solubility.[4]
Ethanol	~30 mg/mL[1][2][3]	---
Dimethylformamide (DMF)	~30 mg/mL[1][2][3]	---
Ethanol:PBS (pH 7.2) (1:1)	~0.5 mg/mL[1][2]	For aqueous working solutions, dissolve in ethanol first.
Aqueous Buffers	Sparingly soluble[1]	Direct dissolution in aqueous buffers is not recommended.

Table 2: Storage and Stability of Ethacrynic Acid Solutions

Solution Type	Storage Temperature	Stability	Notes
Crystalline Solid	Room Temperature (15-30°C)	≥ 4 years[2]	Keep in a tightly closed container, away from heat, moisture, and direct light.[5][6]
Stock Solution in Organic Solvent (e.g., DMSO, Ethanol)	-20°C	Up to 6 months[7]	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.[7]
-80°C	Up to 1 year[4][7]	Aliquot to avoid repeated freeze-thaw cycles.[7]	
Aqueous Working Solution	Room Temperature	Not more than one day[1]	Prepare fresh from stock solution for each experiment.

Experimental Protocols

Preparation of Ethacrynic Acid Stock Solution (100 mM in DMSO)

Materials:

- **Ethacrynic acid** (MW: 303.14 g/mol)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

Protocol:

- Weighing: Accurately weigh out 30.31 mg of **ethacrynic acid** powder.
- Dissolving: Add the weighed **ethacrynic acid** to a sterile tube. Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the solution until the **ethacrynic acid** is completely dissolved. Gentle warming to 37°C can aid dissolution if necessary.[\[3\]](#)
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for up to 6 months or -80°C for up to 1 year.[\[4\]](#)[\[7\]](#)

Preparation of Ethacrynic Acid Working Solution for Cell Culture

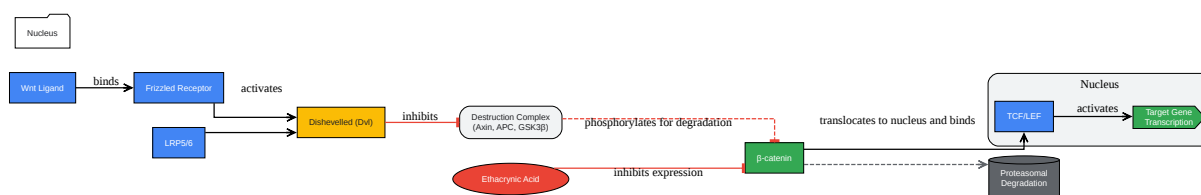
Materials:

- **Ethacrynic acid** stock solution (e.g., 100 mM in DMSO)
- Pre-warmed, sterile cell culture medium
- Sterile tubes

Protocol:

- Thawing: Thaw a single aliquot of the **ethacrynic acid** stock solution at room temperature.
- Dilution: Perform a serial dilution of the stock solution in pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare a 100 μ M working solution from a 100 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μ L of stock solution to 999 μ L of cell culture medium).
- Mixing: Gently mix the working solution by pipetting up and down or by gentle inversion. Avoid vigorous vortexing to prevent protein denaturation in the medium.
- Application: Immediately add the freshly prepared working solution to your cell cultures.
- Control: Prepare a vehicle control using the same concentration of the solvent (e.g., DMSO) used to prepare the stock solution.

Mandatory Visualization



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Caption: Inhibition of the Wnt/ β -catenin signaling pathway by **ethacrynic acid**.

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